

Neodymium (III) Nitrate Hexahydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Neodymium nitrate hexahydrate

Cat. No.: B095503

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CAS Number: 16454-60-7

This technical guide provides an in-depth overview of Neodymium (III) nitrate hexahydrate, a versatile rare earth compound with significant applications in catalysis, materials science, and biomedical research. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, experimental protocols, and its interaction with biological pathways.

Core Physicochemical and Safety Data

Neodymium (III) nitrate hexahydrate is a light purple, crystalline solid that is highly soluble in water and alcohol.^[1] It is recognized for its role as a precursor in the synthesis of various neodymium-containing materials and as a catalyst in organic reactions.

Table 1: Physicochemical Properties of Neodymium (III) Nitrate Hexahydrate

Property	Value	Reference
CAS Number	16454-60-7	[2][3][4]
Molecular Formula	$\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$	[2][3][5]
Molecular Weight	438.35 g/mol	[2][3][5]
Appearance	Light purple/pink crystalline powder	[4][6]
Melting Point	68-71 °C	[4][6]
Boiling Point	83 °C at 760 mmHg	[4]
Density	2.26 g/cm ³	[4]
Solubility	Soluble in water and alcohol	[1]

Table 2: Safety and Hazard Information

Hazard Statement	GHS Classification	Precautionary Statement
H272: May intensify fire; oxidizer	Oxidizing solids, Category 3	P210, P220, P221
H315: Causes skin irritation	Skin corrosion/irritation, Category 2	P264, P280, P302+P352, P332+P313, P362
H319: Causes serious eye irritation	Serious eye damage/eye irritation, Category 2	P264, P280, P305+P351+P338, P337+P313
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3	P261, P271, P304+P340, P312, P403+P233, P405, P501

Data sourced from GHS classifications.[7]

Experimental Protocols

Neodymium (III) nitrate hexahydrate serves as a valuable precursor and catalyst in various experimental procedures. Below are detailed protocols for two key applications.

Catalytic Friedlander Synthesis of Functionalized Quinolines

This protocol describes an efficient and rapid method for synthesizing functionalized quinolines, which are important scaffolds in medicinal chemistry, using Neodymium (III) nitrate hexahydrate as a catalyst. This method offers high yields under mild, environmentally friendly conditions.

Materials:

- Neodymium (III) nitrate hexahydrate ($\text{Nd}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- 2-aminoaryl ketone
- Carbonyl compound with a reactive α -methylene group (e.g., ethyl acetoacetate, 1,3-diketones)
- Ethanol

Procedure:

- In a round-bottom flask, dissolve the 2-aminoaryl ketone (1 mmol) and the carbonyl compound (1.2 mmol) in ethanol.
- Add Neodymium (III) nitrate hexahydrate (typically 5-10 mol%) to the solution.
- Stir the reaction mixture at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexane-ethyl acetate) to obtain the desired quinoline derivative.

Synthesis of Neodymium Oxide (Nd₂O₃) Nanoparticles via Homogeneous Co-precipitation

This protocol outlines the synthesis of neodymium oxide nanoparticles using a homogeneous co-precipitation method, a technique known for producing fine nanoparticles.

Materials:

- Neodymium (III) nitrate hexahydrate (Nd(NO₃)₃·6H₂O)
- Urea (CH₄N₂O)
- Deionized water

Procedure:

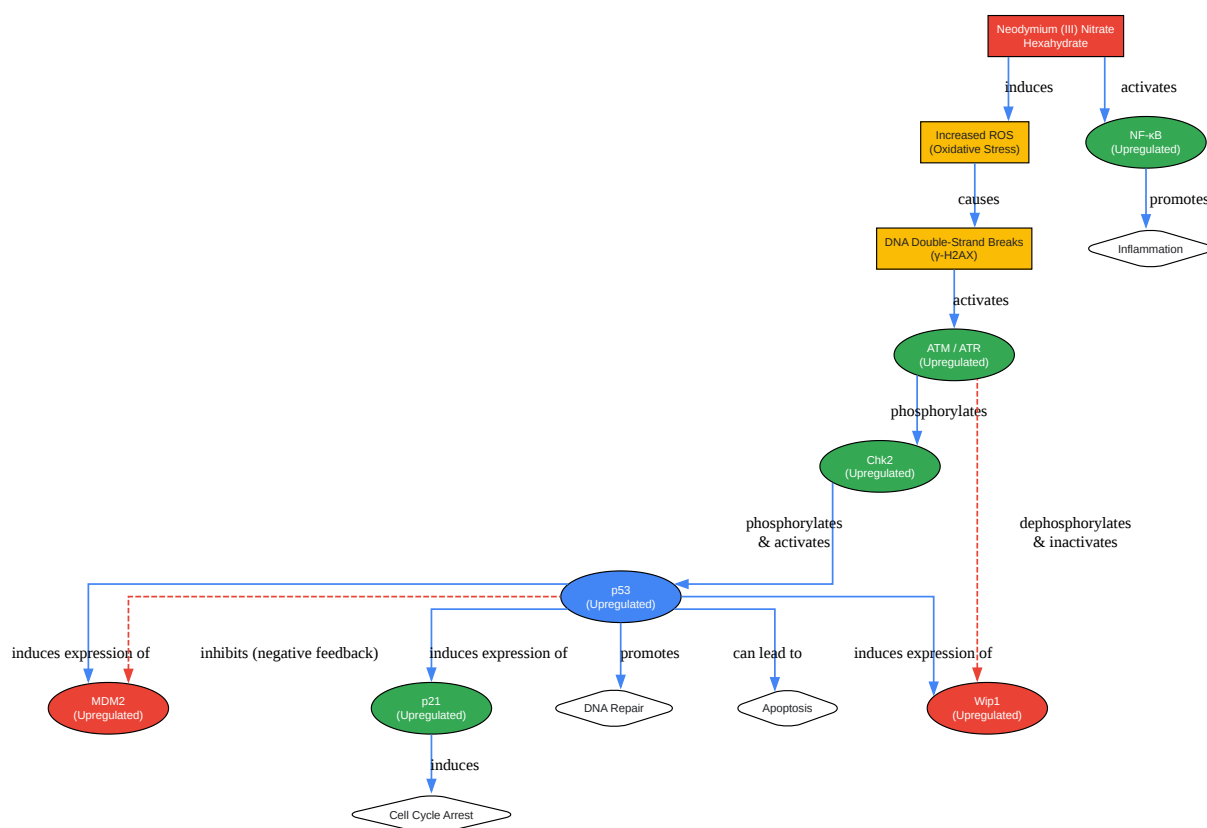
- Dissolve 0.05 g (0.11 mmol) of Neodymium (III) nitrate hexahydrate and 0.5 g (8.3 mmol) of urea in 40 mL of deionized water.
- Sonicate the solution for 30 minutes to ensure homogeneity.
- Heat the mixture to 90°C and maintain this temperature for 3-4 hours to allow for gradual precipitation of the precursor.
- After cooling to room temperature, filter the precipitate.
- Wash the precipitate several times with deionized water and then with ethanol to remove any unreacted precursors and byproducts.
- Dry the washed precipitate.
- Calcine the dried powder in a furnace at 800°C for 3 hours to obtain Nd₂O₃ nanoparticles.

Biological Interactions: The p53 Signaling Pathway

Recent studies have investigated the genotoxic effects of Neodymium (III) nitrate hexahydrate and its impact on cellular signaling pathways. Research has shown that exposure to this

compound can induce DNA damage and activate the p53 signaling pathway, a critical regulator of cell cycle arrest, DNA repair, and apoptosis.

A study on the hepatic genotoxicity of neodymium nitrate in mice revealed that its administration led to an increase in oxidative stress markers such as reactive oxygen species (ROS), 8-hydroxy-2'-deoxyguanosine (8-OHdG), and γ -H2AX, a marker of DNA double-strand breaks.[8] This DNA damage subsequently triggers the p53 signaling cascade. The study observed a significant upregulation in the expression of key molecules within this pathway, including ATM, Wip1, ATR, Chk2, MDM2, p53, p21, and NF- κ B at the transcriptional level.



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Caption: Neodymium (III) nitrate hexahydrate induced p53 signaling pathway.

This activation of the p53 pathway highlights a potential mechanism for the observed genotoxicity and underscores the importance of further investigation into the safety and biocompatibility of neodymium-containing compounds for biomedical applications.

Applications in Research and Development

Neodymium (III) nitrate hexahydrate is a compound of interest for a variety of applications, including:

- **Catalysis:** It serves as an efficient Lewis acid catalyst in organic synthesis, such as in the Friedlander reaction for quinoline synthesis.
- **Materials Science:** It is a crucial precursor for the synthesis of neodymium-doped materials, including high-performance magnets, lasers, and phosphors.[6][9] It is also used in the fabrication of specialty glasses and ceramics to enhance their optical properties.[6]
- **Nanotechnology:** It is utilized in the preparation of neodymium oxide nanoparticles with various morphologies for applications in catalysis, electronics, and biomedicine.
- **Drug Development and Biomedical Research:** Its role in modulating biological pathways, such as the p53 signaling pathway, makes it a subject of interest for toxicological studies and for understanding the cellular response to rare earth element exposure.[8] Further research may explore its potential in drug delivery systems or as a therapeutic agent, with careful consideration of its toxicological profile.

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